

Application Notes and Protocols: Utilizing 2-Deoxyglucose to Interrogate Macrophage Metabolic Reprogramming

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Compound of Interest

Compound Name: 2-Deoxyglucose

CAS No.: 61-58-5

Cat. No.: B1219389

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Audience: Researchers, scientists, and drug development professionals.

Introduction

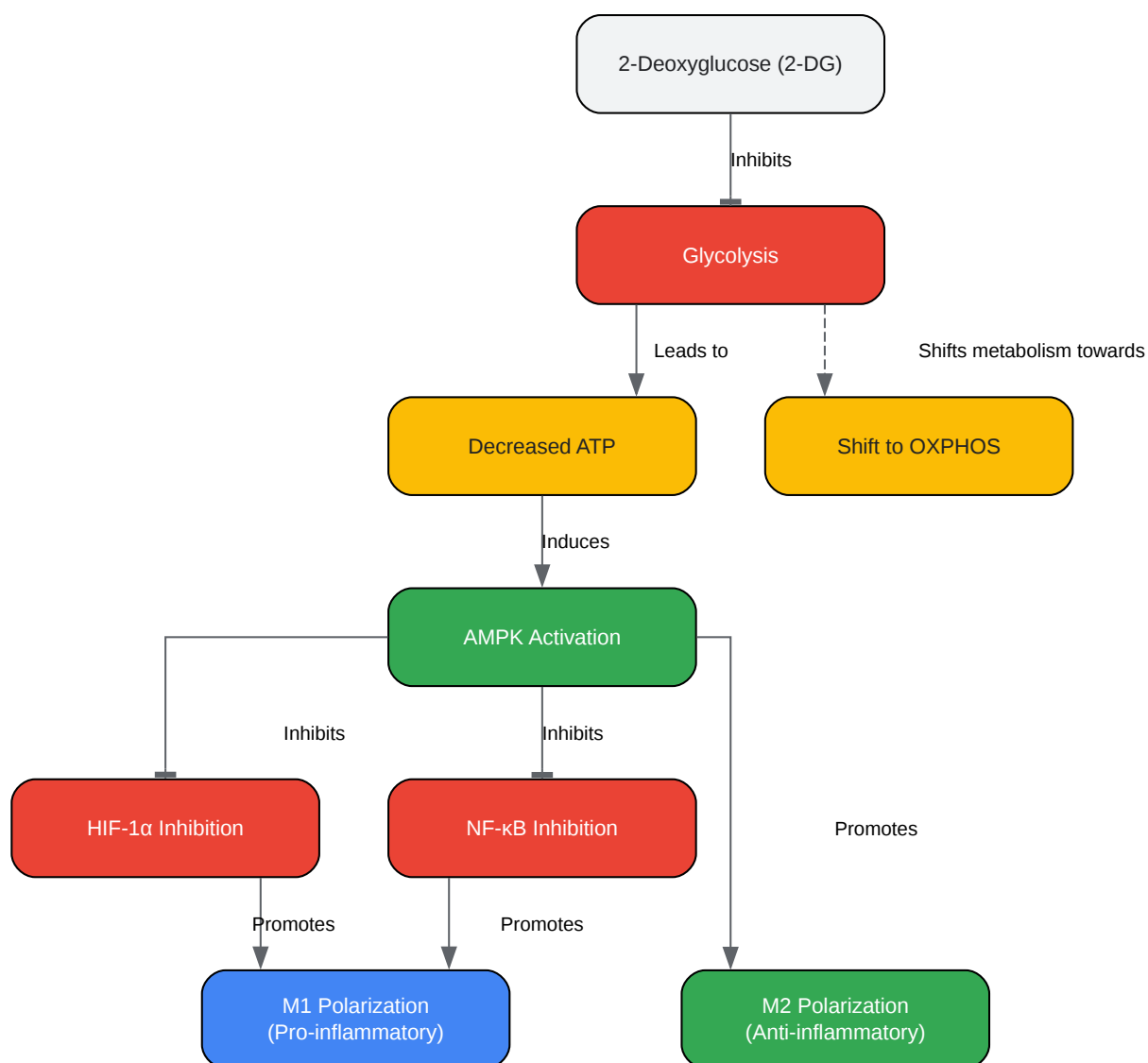
Macrophages, key players in the innate immune system, exhibit remarkable plasticity, polarizing into different functional phenotypes in response to microenvironmental cues. This polarization is intricately linked to profound shifts in cellular metabolism. Pro-inflammatory (M1) macrophages typically rely on aerobic glycolysis, a phenomenon known as the Warburg effect, to rapidly generate ATP and biosynthetic precursors for their effector functions. In contrast, anti-inflammatory (M2) macrophages primarily depend on oxidative phosphorylation (OXPHOS).

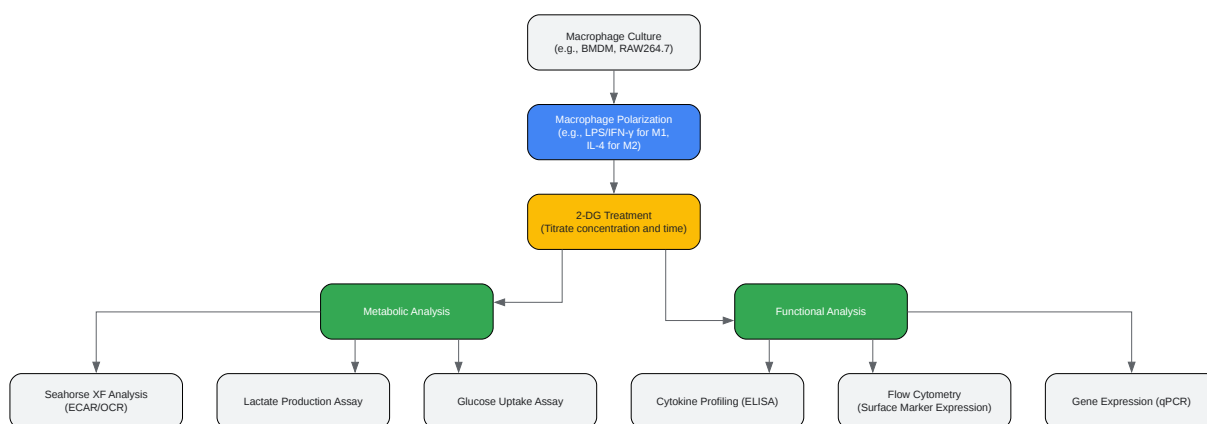
2-Deoxy-D-glucose (2-DG), a glucose analog, serves as a powerful tool to investigate this metabolic reprogramming. By competitively inhibiting hexokinase, the first rate-limiting enzyme of glycolysis, 2-DG effectively blocks the glycolytic pathway. This inhibition allows researchers to dissect the roles of glycolysis in macrophage polarization, inflammatory responses, and effector functions, offering insights into potential therapeutic interventions for a range of diseases, from autoimmune disorders to cancer.^{[1][2][3][4]}

These application notes provide a comprehensive guide for utilizing 2-DG to study metabolic reprogramming in macrophages, complete with detailed experimental protocols, data presentation guidelines, and visual representations of key pathways and workflows.

Key Signaling Pathways Modulated by 2-DG in Macrophages

2-DG-mediated inhibition of glycolysis instigates a cascade of signaling events, primarily centered around cellular energy sensing and inflammatory pathways.





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References

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- 2. Effects of glycolysis on the polarization and function of tumor-associated macrophages (Review) - PMC [pmc.ncbi.nlm.nih.gov]
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- 4. Metabolic reprogramming in macrophage responses - PMC [pmc.ncbi.nlm.nih.gov]
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